An In-Depth Technical Guide to 2-(4-Dibenzothiophenyl)-2-propanol

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Compound of Interest	
Compound Name:	*2-(4-Dibenzothiophenyl)-2-propanol*
CAS No.:	*147791-88-6*
Cat. No.:	*B1459688*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(4-Dibenzothiophenyl)-2-propanol is a tertiary alcohol derivative of dibenzothiophene, a sulfur-containing heterocyclic compound. The rigid, planar structure of the dibenzothiophene core is a recognized scaffold in medicinal chemistry, appearing in various biologically active molecules.[1][2] The addition of a 2-hydroxypropyl group at the 4-position introduces a chiral center and a functional group capable of hydrogen bonding, which can significantly influence the molecule's pharmacokinetic and pharmacodynamic properties. This guide provides a comprehensive overview of **2-(4-Dibenzothiophenyl)-2-propanol**, including its chemical identity, a proposed synthetic pathway, its potential applications in drug discovery, and essential safety considerations.

Physicochemical Properties

A summary of the key physicochemical properties for **2-(4-Dibenzothiophenyl)-2-propanol** is presented below. It is important to note that while the CAS number and molecular formula are

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confirmed, detailed experimental data for properties such as melting and boiling points are not widely available, reflecting the compound's specialized nature.

Property	Value	Source
CAS Number	147791-88-6	[3]
Molecular Formula	$C_{15}H_{14}OS$	[3]
Molecular Weight	242.34 g/mol	
IUPAC Name	2-(dibenzo[b,d]thiophen-4-yl)propan-2-ol	
Physical Form	Solid	
InChI Key	NWWKGGIZAYIYSN-UHFFFAOYSA-N	

Synthesis Protocol

The synthesis of **2-(4-Dibenzothiophenyl)-2-propanol** can be achieved through a two-step process, beginning with the Friedel-Crafts acylation of dibenzothiophene to form the key intermediate, 4-acetyldibenzothiophene. This ketone is then treated with a Grignard reagent to yield the desired tertiary alcohol.

Step 1: Friedel-Crafts Acylation for the Synthesis of 4-Acetyldibenzothiophene

The Friedel-Crafts acylation is a classic method for forming carbon-carbon bonds with an aromatic ring.[4][5] In this step, dibenzothiophene is acylated using an acetylating agent in the presence of a Lewis acid catalyst.

Reaction: Dibenzothiophene + Acetyl Chloride/Acetic Anhydride --($AlCl_3$)--> 4-Acetyldibenzothiophene

Causality: The Lewis acid, typically aluminum chloride ($AlCl_3$), coordinates to the acyl halide, generating a highly electrophilic acylium ion. The electron-rich dibenzothiophene ring then acts as a nucleophile, attacking the acylium ion. A subsequent deprotonation restores aromaticity

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and yields the acylated product.[4] It is important to note that Friedel-Crafts acylation of dibenzothiophene can potentially yield a mixture of isomers, and purification by chromatography may be necessary to isolate the desired 4-acetyl derivative.[6]

Detailed Protocol:

- In a flask equipped with a stirrer and under an inert atmosphere, suspend anhydrous aluminum chloride in a dry, non-polar solvent such as dichloromethane or nitrobenzene.
- Cool the suspension in an ice bath.
- Slowly add acetyl chloride to the cooled suspension while stirring.
- In a separate flask, dissolve dibenzothiophene in the same solvent.
- Add the dibenzothiophene solution dropwise to the acylium ion solution.
- After the addition is complete, allow the reaction to stir at room temperature until completion (monitored by TLC).
- Carefully quench the reaction by pouring it over crushed ice and an aqueous solution of hydrochloric acid.
- Separate the organic layer, wash with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to isolate 4-acetyldibenzothiophene.

Step 2: Grignard Reaction for the Synthesis of 2-(4-Dibenzothiophenyl)-2-propanol

The Grignard reaction is a powerful tool for the formation of alcohols from carbonyl compounds.[7] Here, the ketone intermediate from Step 1 is reacted with methylmagnesium bromide.

Reaction: 4-Acetyldibenzothiophene + CH_3MgBr --> **2-(4-Dibenzothiophenyl)-2-propanol**

Causality: The Grignard reagent, methylmagnesium bromide, acts as a source of the nucleophilic methyl carbanion.[7] This nucleophile attacks the electrophilic carbonyl carbon of

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4-acetyldibenzothiophene, forming a magnesium alkoxide intermediate. An aqueous acidic workup then protonates the alkoxide to yield the final tertiary alcohol product.[8]

Detailed Protocol:

- Dissolve 4-acetyldibenzothiophene in an anhydrous ether solvent, such as diethyl ether or tetrahydrofuran, under an inert atmosphere.
- Cool the solution in an ice bath.
- Slowly add a solution of methylmagnesium bromide in ether to the ketone solution.
- Allow the reaction mixture to warm to room temperature and stir until the reaction is complete (monitored by TLC).
- Cool the reaction mixture in an ice bath and carefully quench by the slow addition of a saturated aqueous solution of ammonium chloride.
- Extract the product with an organic solvent, such as ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by a suitable method, such as column chromatography or recrystallization, to obtain pure **2-(4-Dibenzothiophenyl)-2-propanol**.

Experimental Workflow and Data Visualization

The following diagrams illustrate the proposed synthetic workflow.

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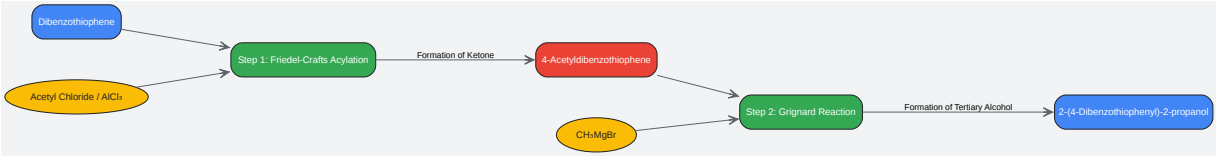

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Caption: Proposed two-step synthesis of **2-(4-Dibenzothiophenyl)-2-propanol**.

Characterization

The structural elucidation and purity assessment of **2-(4-Dibenzothiophenyl)-2-propanol** would be conducted using standard analytical techniques in organic chemistry:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR would confirm the connectivity of atoms and the presence of the dibenzothiophene and 2-propanol moieties.
- Mass Spectrometry (MS): High-resolution mass spectrometry would confirm the molecular weight and elemental composition of the compound.
- Infrared (IR) Spectroscopy: The presence of a broad absorption band in the region of 3200-3600 cm^{-1} would indicate the presence of the hydroxyl (-OH) group.[8]
- Melting Point Analysis: A sharp melting point range for the solid product would be indicative of high purity.

Applications in Drug Discovery

The dibenzothiophene scaffold is a privileged structure in medicinal chemistry, with derivatives exhibiting a wide range of pharmacological activities. Benzothiophene derivatives, a related class of compounds, have been explored for their anti-inflammatory, anticancer, antibacterial, and antidiabetic properties.[1][2]

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The introduction of the 2-propanol group onto the dibenzothiophene core in **2-(4-Dibenzothiophenyl)-2-propanol** offers several strategic advantages for drug design:

- Improved Solubility: The hydroxyl group can increase the aqueous solubility of the otherwise lipophilic dibenzothiophene core, which is often a critical factor for oral bioavailability.[9]
- Hydrogen Bonding: The -OH group can act as a hydrogen bond donor and acceptor, potentially leading to stronger and more specific interactions with biological targets such as enzymes and receptors.
- Chirality: The tertiary alcohol creates a chiral center, allowing for the synthesis and evaluation of individual enantiomers, which may exhibit different biological activities and safety profiles.

Given these features, **2-(4-Dibenzothiophenyl)-2-propanol** and its analogues could be valuable lead compounds for the development of novel therapeutics, particularly in areas where dibenzothiophene derivatives have already shown promise, such as in the development of EP4 receptor antagonists.[1]

Safety and Handling

A specific Safety Data Sheet (SDS) for **2-(4-Dibenzothiophenyl)-2-propanol** is not readily available. Therefore, a risk assessment must be based on the known hazards of its constituent parts: dibenzothiophene and tertiary alcohols.

- Dibenzothiophene: This compound is considered harmful if swallowed and may cause eye, skin, and respiratory tract irritation.[10][11] It is also very toxic to aquatic life with long-lasting effects.[11]
- Tertiary Alcohols: Tertiary alcohols, such as tert-butyl alcohol, are generally flammable liquids and vapors.[4] They can cause serious eye irritation and may cause respiratory irritation and drowsiness or dizziness.[4][9]

Recommended Handling Precautions:

- Work in a well-ventilated fume hood.

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- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of dust or vapors.
- Prevent contact with skin and eyes.
- Keep away from heat, sparks, and open flames.
- Take precautionary measures against static discharge.

Conclusion

2-(4-Dibenzothiophenyl)-2-propanol is a specialized chemical compound with significant potential for application in drug discovery and medicinal chemistry. While detailed physicochemical and toxicological data are sparse, this guide provides a robust framework for its synthesis, characterization, and safe handling based on established chemical principles and data from related compounds. The unique combination of the dibenzothiophene scaffold and a tertiary alcohol functional group makes it an attractive target for further investigation by researchers in the pharmaceutical sciences.

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